

Proper Disposal of GSK2193874: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK2193874

Cat. No.: B607779

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **GSK2193874**, a potent and selective TRPV4 antagonist. Adherence to these procedures is vital for personnel safety and environmental protection.

GSK2193874 should be treated as a hazardous chemical.^[1] The following guidelines are based on general best practices for the disposal of research-grade pharmaceutical compounds and should be supplemented by a thorough review of the compound's Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department.

Key Safety and Handling Information

Prior to handling **GSK2193874**, it is imperative to be familiar with its properties and the necessary safety precautions.

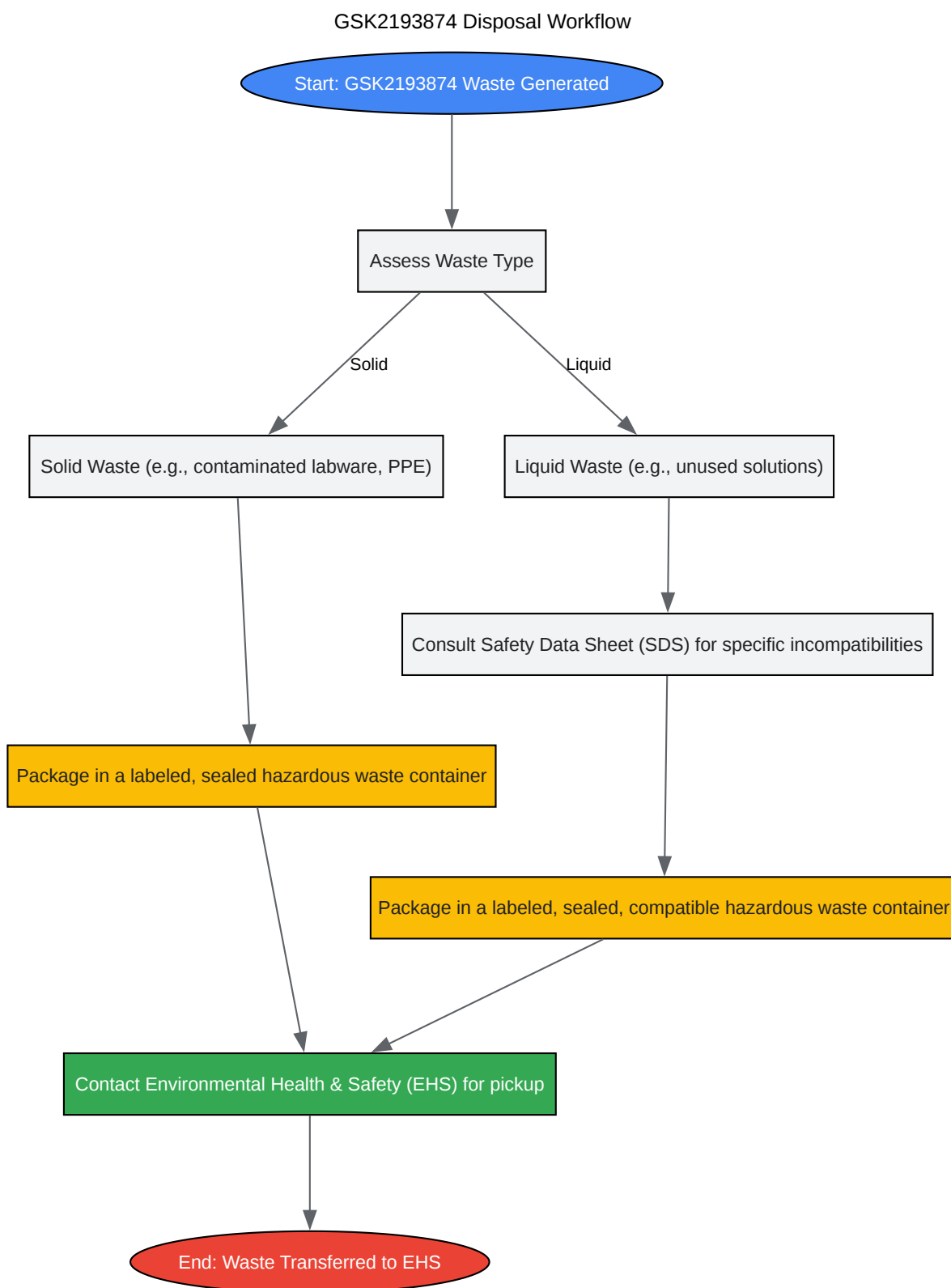
Property	Value	Source
Chemical Name	3-([1,4'-bipiperidin]-1'-ylmethyl)-7-bromo-N-(1-phenylcyclopropyl)-2-[3-(trifluoromethyl)phenyl]-4-quinolinecarboxamide	Tocris Bioscience
Molecular Formula	C37H38BrF3N4O	Tocris Bioscience
Molecular Weight	691.62 g/mol	Tocris Bioscience
Appearance	Crystalline solid	Cayman Chemical[1]
Storage	Store at +4°C	Tocris Bioscience

Experimental Protocols Referenced

The disposal procedures outlined below are based on standard protocols for chemical waste management in a laboratory setting. These protocols are designed to minimize exposure and ensure that the waste is handled in accordance with regulatory requirements.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GSK2193874**.



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Caption: Disposal workflow for **GSK2193874**.

Step-by-Step Disposal Procedures

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **GSK2193874** and its waste.

2. Waste Segregation:

- Solid Waste:
 - Collect all solid waste contaminated with **GSK2193874**, such as unused solid compound, contaminated personal protective equipment (gloves, etc.), weigh boats, and pipette tips.
 - Place these materials in a designated, clearly labeled, and sealed hazardous waste container. The container should be compatible with the chemical properties of the compound.
- Liquid Waste:
 - Collect all liquid waste containing **GSK2193874**, including unused solutions or mother liquors.
 - Transfer the liquid waste to a designated, leak-proof, and clearly labeled hazardous waste container.
 - Consult the Safety Data Sheet (SDS) for information on chemical compatibility to avoid mixing with incompatible waste streams.

3. Labeling:

- Clearly label all waste containers with the following information:
 - "Hazardous Waste"
 - "**GSK2193874**"
 - The full chemical name.

- An accurate estimation of the concentration and volume.
- The date of accumulation.

4. Storage:

- Store the sealed hazardous waste containers in a designated and secure secondary containment area until they are collected.
- The storage area should be well-ventilated and away from incompatible materials.

5. Disposal:

- Do not dispose of **GSK2193874** down the drain. This practice is prohibited as it can lead to environmental contamination.
- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
- Follow all institutional, local, state, and federal regulations for the disposal of chemical waste.

Disclaimer: This information is intended as a general guide. Researchers are responsible for consulting the official Safety Data Sheet (SDS) for **GSK2193874** and adhering to all applicable safety protocols and regulations of their institution and jurisdiction.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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